

An In-depth Technical Guide to Pent-3-yn-2-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pent-3-yn-2-one*

Cat. No.: *B1595052*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Pent-3-yn-2-one** (CAS Number: 7299-55-0), a reactive chemical intermediate. The document details its chemical identity, physical properties, and critical safety information essential for laboratory handling. A plausible experimental protocol for its synthesis via the oxidation of Pent-3-yn-2-ol is presented, alongside a corresponding experimental workflow diagram. Currently, there is no publicly available information on the specific biological activity or signaling pathways associated with **Pent-3-yn-2-one**. Therefore, this guide focuses on the chemical and safety aspects of the compound, providing a foundation for its potential use in synthetic chemistry and drug discovery as a building block for more complex molecules.

Chemical Identity and Properties

Pent-3-yn-2-one is a ketone with a terminal alkyne functional group, making it a versatile reagent in organic synthesis. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	7299-55-0	[1] [2]
Molecular Formula	C ₅ H ₆ O	[1]
Molecular Weight	82.10 g/mol	[1]
IUPAC Name	Pent-3-yn-2-one	
Synonyms	3-Pentyn-2-one, Methyl 2-butynoate	[2]
Physical Form	Liquid	
Boiling Point	105.1 °C at 760 mmHg	[2]
Density	0.897 g/cm ³	[2]
Flash Point	27.3 °C	[2]
Vapor Pressure	29.9 mmHg at 25 °C	[2]

Safety and Handling

Pent-3-yn-2-one is classified as a hazardous substance and requires careful handling in a laboratory setting.

GHS Hazard Classification

- Flammable Liquids: Category 3
- Acute Toxicity, Oral: Category 4
- Acute Toxicity, Dermal: Category 4
- Acute Toxicity, Inhalation: Category 4
- Skin Corrosion/Irritation: Category 2
- Serious Eye Damage/Eye Irritation: Category 1

- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)

Hazard and Precautionary Statements

- Hazard Statements: H226 (Flammable liquid and vapor), H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H318 (Causes serious eye damage), H332 (Harmful if inhaled), H335 (May cause respiratory irritation).
- Precautionary Statements: A comprehensive list of precautionary statements can be found on the supplier's safety data sheet and includes measures such as P210 (Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking), P280 (Wear protective gloves/protective clothing/eye protection/face protection), and P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Recommended Handling Procedures

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Ground all equipment to prevent static discharge.
- Keep away from incompatible materials such as strong oxidizing agents.
- In case of accidental release, follow emergency procedures for flammable and toxic liquids.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **Pent-3-yn-2-one** are not readily available in the searched literature, a plausible and common method is the oxidation of the corresponding secondary alcohol, Pent-3-yn-2-ol. Reagents such as pyridinium chlorochromate (PCC) or an oxidizing agent like chromic anhydride in glacial acetic acid are suitable for this transformation as they can oxidize secondary alcohols to ketones.[3]

Synthesis of Pent-3-yn-2-one via Oxidation of Pent-3-yn-2-ol

Materials:

- Pent-3-yn-2-ol
- Pyridinium chlorochromate (PCC)
- Dichloromethane (anhydrous)
- Silica gel
- Sodium bicarbonate (saturated aqueous solution)
- Brine (saturated aqueous solution of NaCl)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography

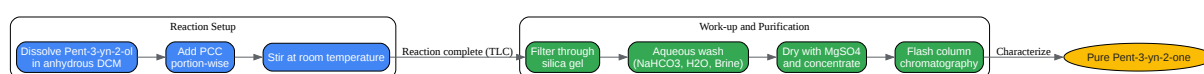
Procedure:

- **Reaction Setup:** In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve Pent-3-yn-2-ol (1.0 equivalent) in anhydrous dichloromethane.
- **Addition of Oxidizing Agent:** To the stirred solution, add pyridinium chlorochromate (PCC) (approximately 1.5 equivalents) portion-wise at room temperature. The addition should be done carefully to control any potential exotherm.

- **Reaction Monitoring:** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) until the starting material (Pent-3-yn-2-ol) is consumed.
- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether and filter it through a pad of silica gel to remove the chromium salts. Wash the silica gel pad with additional diethyl ether.
- **Aqueous Wash:** Combine the organic filtrates and transfer them to a separatory funnel. Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate, water, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **Pent-3-yn-2-one**.
- **Characterization:** Characterize the final product by spectroscopic methods such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Visualizations

Experimental Workflow for the Synthesis of Pent-3-yn-2-one

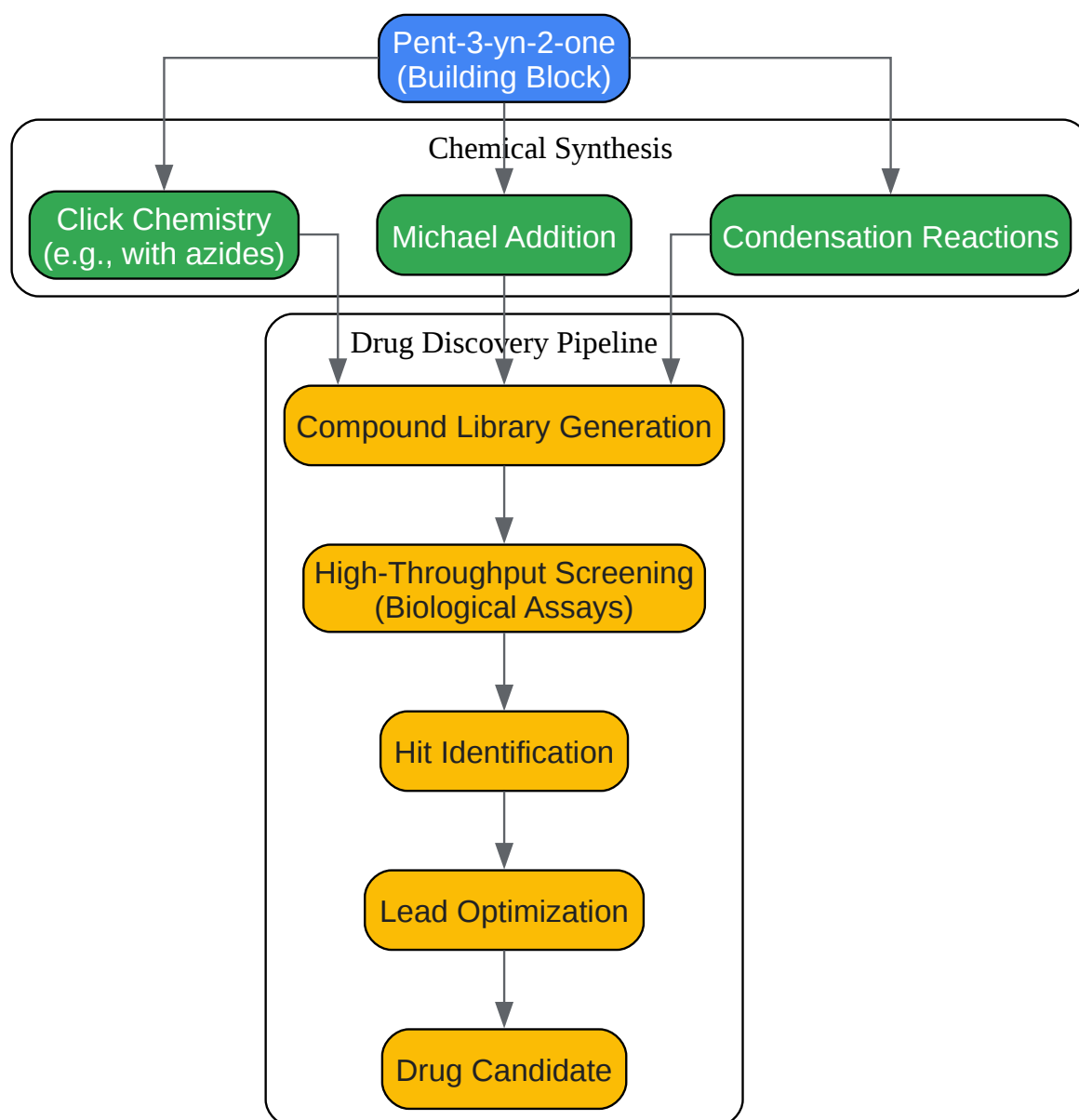


[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Pent-3-yn-2-one**.

Logical Relationship for Potential Application

Given the absence of specific biological data for **Pent-3-yn-2-one**, a signaling pathway diagram cannot be constructed. However, as a reactive intermediate, its logical application in drug discovery would be as a building block for the synthesis of more complex, potentially bioactive molecules.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. pent-3-yn-2-one | lookchem [lookchem.com]
- 3. The best reagent to convert pent - 3 - en - 2 - ol and pent - 3 - en - askITians [askiitians.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pent-3-yn-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1595052#cas-number-and-safety-data-for-pent-3-yn-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com